

"Anti-inflammatory agent 17" as a tool compound for inflammation research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Anti-inflammatory agent 17

Cat. No.: B12417130

[Get Quote](#)

Application Notes and Protocols for Anti-inflammatory Agent 17

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anti-inflammatory agent 17, systematically named (E)-3-(3,4-dihydroxyphenyl)-1-[5-[3-(dimethylamino)propoxy]-2-hydroxyphenyl]prop-2-en-1-one, is a potent and orally active compound with significant anti-inflammatory properties.^{[1][2][3]} It has been identified as a promising tool compound for in vitro and in vivo research in the field of inflammation, particularly in studies related to acute lung injury (ALI).^{[1][2]} The primary mechanism of action of **Anti-inflammatory agent 17** involves the inhibition of pro-inflammatory cytokine release, specifically Interleukin-6 (IL-6) and Tumor Necrosis Factor-alpha (TNF- α).^{[1][2]}

These application notes provide a comprehensive overview of the utility of **Anti-inflammatory agent 17** as a research tool, including its biochemical properties, in vitro and in vivo activity, and detailed protocols for its use in experimental settings.

Biochemical and Physicochemical Properties

Property	Value	Reference
IUPAC Name	(E)-3-(3,4-dihydroxyphenyl)-1-[5-[3-(dimethylamino)propoxy]-2-hydroxyphenyl]prop-2-en-1-one	[3]
Molecular Formula	C ₂₀ H ₂₃ NO ₅	[2][3]
Molecular Weight	357.4 g/mol	[2][3]
CAS Number	2763226-84-0	[2]
Target(s)	IL-6 and TNF-α release	[1][2]
Pathway(s)	Immunology/Inflammation, Apoptosis	[2]

In Vitro Activity

Anti-inflammatory agent 17 demonstrates a dose-dependent inhibition of key pro-inflammatory cytokines in cellular assays without exhibiting cytotoxicity at effective concentrations.

Quantitative In Vitro Data

Cell Line	Parameter	Value	Conditions	Reference
J774a.1	Cytotoxicity	No toxicity observed	10 μM; 24 h	[1][2]
J774a.1	IC ₅₀ (IL-6 inhibition)	8.254 μM	2 h pre-incubation	[1][2]
J774a.1	IC ₅₀ (TNF-α inhibition)	2.576 μM	2 h pre-incubation	[1][2]

In Vivo Activity

The anti-inflammatory effects of this compound have been confirmed in a preclinical animal model of acute lung injury.

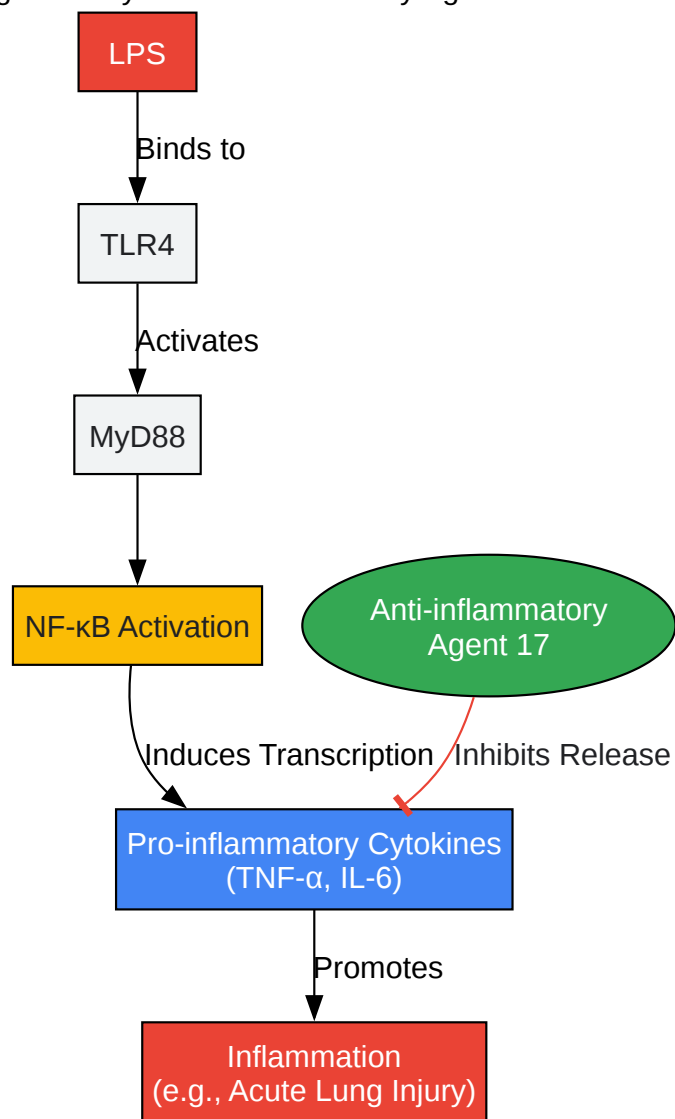
Quantitative In Vivo Data

Animal Model	Treatment	Dosage	Administration Route	Effect	Reference
C57/BL6 mice	Anti-inflammatory agent 17	20 mg/kg	Intragastric	Protective effect on LPS-induced Acute Lung Injury	[1] [2]

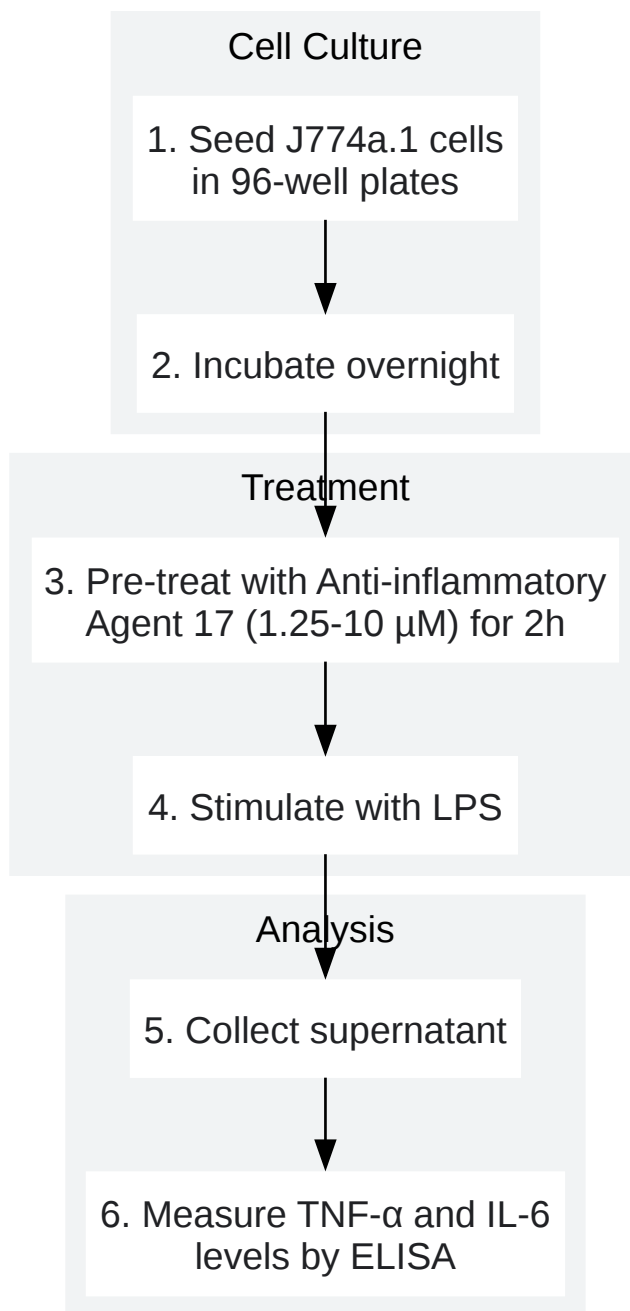
Signaling Pathway

Anti-inflammatory agent 17 exerts its effects by intervening in the inflammatory cascade initiated by stimuli such as lipopolysaccharide (LPS). By inhibiting the release of TNF- α and IL-6, it effectively dampens the downstream signaling that leads to tissue damage and pathology in inflammatory conditions like ALI.

Simplified Signaling Pathway of Anti-inflammatory Agent 17 in LPS-induced Inflammation



Workflow for In Vitro Cytokine Release Assay



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. Anti-inflammatory agent 17 | Benchchem [benchchem.com]
- To cite this document: BenchChem. ["Anti-inflammatory agent 17" as a tool compound for inflammation research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12417130#anti-inflammatory-agent-17-as-a-tool-compound-for-inflammation-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com